

An In-depth Technical Guide to 1,6-Dimethylnaphthalene

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Compound of Interest

Compound Name: 1,6-Dimethylnaphthalene

Cat. No.: B047092

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,6-Dimethylnaphthalene**, a bicyclic aromatic hydrocarbon of significant interest in chemical synthesis and metabolism studies. This document outlines its fundamental chemical identity, physical properties, and key experimental data relevant to its application in research and development.

Core Chemical Identifiers

Identifier	Value
IUPAC Name	1,6-dimethylnaphthalene[1]
CAS Number	575-43-9[1]
Molecular Formula	C ₁₂ H ₁₂ [1]
Molecular Weight	156.22 g/mol [1]
SMILES	CC1=CC=C2C(C)=CC=CC2=C1[1]
InChI	InChI=1S/C12H12/c1-9-6-7-12-10(2)4-3-5-11(12)8-9/h3-8H,1-2H3[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **1,6-Dimethylnaphthalene** is presented below.

Property	Value
Appearance	Clear pale yellow liquid
Melting Point	-17 to -16 °C
Boiling Point	265-266 °C
Flash Point	>110 °C (>230 °F)[1]
Density	1.002 g/mL at 25 °C
Refractive Index	n _{20/D} 1.606

Spectroscopic Data

Key spectral data for the characterization of **1,6-Dimethylnaphthalene** are provided.

Spectroscopic Data	Values
¹³ C NMR	Chemical shifts are available in various databases.[2]
Mass Spectrometry (MS)	Major fragments (m/z): 156, 141, 155.[1]
Infrared (IR)	Spectra available in spectral databases.[1]
Ultraviolet (UV)	Spectra available in spectral databases.[1]

Experimental Protocols

Synthesis of Dimethylnaphthalenes

The synthesis of specific dimethylnaphthalene isomers can be challenging due to the difficulty in controlling the position of the methyl groups.[3] One approach involves the alkenylation of a monocyclic aromatic compound with a diolefin, followed by cyclization and dehydrogenation.[3] For instance, the synthesis of 2,6-dimethylnaphthalene (2,6-DMN), a valuable monomer for

high-performance polymers, can involve the isomerization of other dimethylnaphthalene isomers, including 1,6-DMN.[3]

A general multi-step synthesis for producing a specific dimethylnaphthalene can involve:

- Alkylation: Reaction of a xylene or ethylbenzene with butadiene to form an alkenylbenzene.
- Cyclization: The resulting alkenylbenzene is cyclized to form one or more dimethyltetralins.
- Dehydrogenation: The dimethyltetralin(s) are dehydrogenated to yield the corresponding dimethylnaphthalene(s).
- Isomerization: The mixture of dimethylnaphthalenes is then isomerized to enrich the desired isomer.[4]

A more specific regioselective synthesis for 2,6-dimethyltetralin, a precursor to 2,6-DMN, has been described involving a Heck reaction between 4-bromotoluene and 3-methyl-3-buten-1-ol, followed by catalytic reduction and acid-catalyzed cyclization.[5] This highlights the type of synthetic strategies that can be employed to obtain specific isomers.

In Vivo Metabolism Study in Rats

A study on the disposition and metabolism of **1,6-dimethylnaphthalene** in rats provides a detailed experimental protocol.[6]

- Animal Model: Male Wistar rats.
- Dosing: A single intraperitoneal (i.p.) injection of 20 mg/kg body weight of **1,6-dimethylnaphthalene**.
- Tracer: ³H-labeled **1,6-dimethylnaphthalene** was used to facilitate the tracking of the compound and its metabolites.
- Sample Collection: Urine and feces were collected over 72 hours. Organs and tissues (fat, liver, spleen, kidneys) were collected at various time points.
- Analysis: The concentration of radioactivity in samples was determined by liquid scintillation counting. Metabolites in the urine were identified and quantified using gas chromatography-

mass spectrometry (GC-MS).[6]

Biological Activities and Applications

1,6-Dimethylnaphthalene is an organic compound with applications as a flavoring agent and has been studied for its potential as a synergist.[7] It is also utilized in the synthesis of high-performance materials and can act as a catalyst in certain chemical reactions.[7] In the context of drug development, naphthalene and its derivatives are versatile scaffolds.[8] Many FDA-approved drugs contain a naphthalene core, highlighting the importance of understanding the metabolism and potential toxicity of such compounds.[8]

Research has also explored the use of dimethylnaphthalenes, including the 1,6-isomer, as sprout suppressants for potatoes.[9]

Visualized Workflows and Pathways

Metabolic Pathway of 1,6-Dimethylnaphthalene in Rats

The following diagram illustrates the metabolic transformation of **1,6-Dimethylnaphthalene** in rats as identified by Kilanowicz et al.[6]

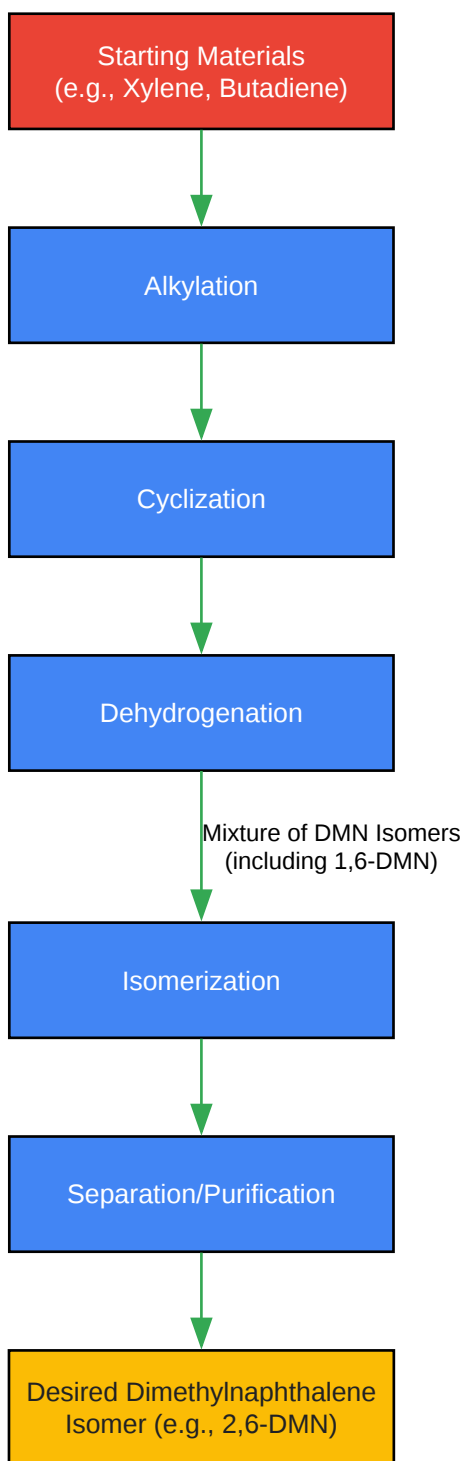


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Caption: Metabolic fate of **1,6-Dimethylnaphthalene** in rats.

Logical Workflow for Isomer-Specific Synthesis

This diagram outlines a logical workflow for the synthesis of a specific dimethylnaphthalene isomer, which often involves an isomerization step where 1,6-DMN could be a component of the isomeric mixture.

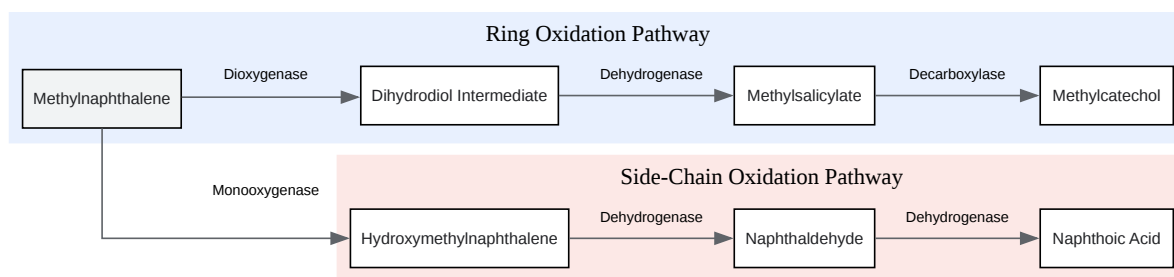


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Caption: General synthetic workflow for dimethylnaphthalene isomers.

Biodegradation Pathway of Methylnaphthalenes

The following diagram depicts a generalized pathway for the biodegradation of methylnaphthalenes by bacteria such as *Pseudomonas putida*, which can involve multiple routes of enzymatic attack.



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Caption: Generalized biodegradation routes for methylnaphthalenes.

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